

Application Notes and Protocols: Preparation of Trioctylamine Hydrochloride Solution in Kerosene

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Compound of Interest

Compound Name: *Trioctylamine hydrochloride*

Cat. No.: *B075046*

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Introduction and Scope

This document provides a detailed protocol for the preparation of a **Trioctylamine hydrochloride** (TOA-HCl) solution in kerosene. This solution is frequently utilized in research and industrial applications, particularly in the field of solvent extraction or liquid-liquid extraction, for the selective separation of metals, organic acids, and other valuable compounds. [1][2] Trioctylamine, a tertiary amine, acts as an effective extractant, especially after being converted to its ammonium salt form. [1][2] Kerosene serves as a common, non-polar diluent. [3] [4][5] This protocol is intended for researchers, scientists, and professionals in drug development and chemical engineering who require a standardized procedure for preparing such solutions. Adherence to strict safety protocols is essential due to the hazardous nature of the chemicals involved.

Materials and Properties

The primary components for this preparation are **Trioctylamine hydrochloride** (solute) and Kerosene (solvent). Their relevant physical, chemical, and safety data are summarized below.

Table 1: Properties of **Trioctylamine Hydrochloride**

Property	Value	Reference
IUPAC Name	N,N-dioctyloctan-1-amine;hydrochloride	[6]
CAS Number	1188-95-0	[6][7]
Molecular Formula	C ₂₄ H ₅₂ ClN	[6]
Molecular Weight	390.13 g/mol	[7]
Appearance	Typically a solid or viscous liquid	[2]
Parent Amine Density	~0.81 g/cm ³ (for Trioctylamine)	[1]
Parent Amine Boiling Point	365-367 °C (for Trioctylamine)	[1]
Solubility	Parent amine is soluble in non-polar organic solvents.[8]	

Table 2: Properties of Kerosene

Property	Value	Reference
CAS Number	8008-20-6	
Appearance	Colorless to pale yellow liquid	[9]
Density	~0.78–0.81 g/cm ³	
Boiling Range	150-275 °C	
Flash Point	38-72 °C	[9]
Nature	Non-polar hydrocarbon mixture	
Solubility	Immiscible with water, miscible with other petroleum solvents	

Health and Safety Precautions

Both **Trioctylamine hydrochloride** and kerosene present significant health and safety risks. All procedures must be conducted within a certified chemical fume hood.

- Trioctylamine and its salts can cause severe skin, eye, and respiratory irritation.[1][2] There is also a risk of damage to fertility or an unborn child and potential organ damage through prolonged or repeated exposure.[1][2]
- Kerosene is a flammable liquid and its vapors can form explosive mixtures with air.[9][10] It is harmful if swallowed or inhaled and can cause skin irritation.[9][10] Aspiration into the lungs can be fatal.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including:
 - Nitrile or neoprene gloves[10]
 - Chemical splash goggles and a face shield[10]
 - A flame-resistant lab coat
 - Closed-toe shoes
- Ventilation: All handling of these chemicals and the preparation of the solution must be performed in a well-ventilated chemical fume hood to avoid inhalation of vapors.[10][11]
- Ignition Sources: Keep away from open flames, sparks, and other sources of ignition.[10][11] Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[11]
- Waste Disposal: Dispose of all chemical waste in appropriately labeled containers according to institutional and local environmental regulations.

Experimental Protocol

This protocol details the steps to prepare a 0.1 M solution of **Trioctylamine hydrochloride** in kerosene. The concentration can be adjusted as needed by modifying the mass of the solute.

4.1. Required Equipment

- Analytical balance (accurate to ± 0.001 g)
- Glass beaker (e.g., 250 mL)
- Volumetric flask (e.g., 100 mL, Class A) with a ground glass stopper
- Magnetic stirrer and a PTFE-coated stir bar
- Glass funnel
- Wash bottle with kerosene
- Spatula
- Weighing paper or boat

4.2. Step-by-Step Procedure

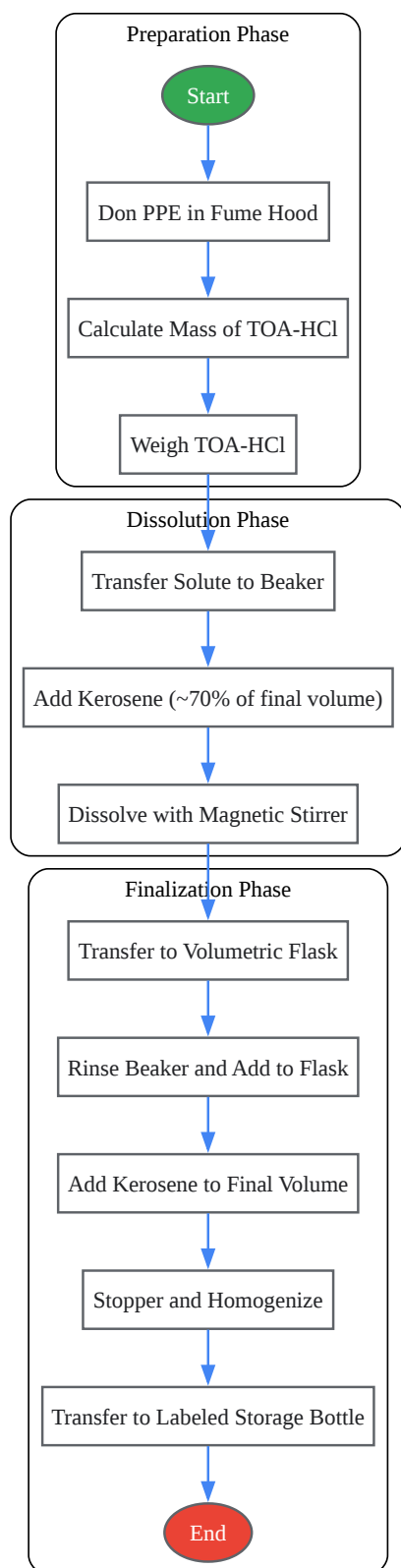
- Don PPE and Set Up: Before starting, ensure you are wearing all required personal protective equipment. The entire procedure must be conducted in a chemical fume hood. Place the magnetic stirrer inside the fume hood.
- Calculate Required Mass: To prepare 100 mL of a 0.1 M solution, calculate the required mass of **Trioctylamine hydrochloride** (MW = 390.13 g/mol): $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$ $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.100 \text{ L} \times 390.13 \text{ g/mol} = 3.9013 \text{ g}$
- Weigh the Solute: Place a weighing boat on the analytical balance and tare it. Carefully weigh out approximately 3.9013 g of **Trioctylamine hydrochloride**. Record the exact mass.
- Transfer Solute to Beaker: Place a magnetic stir bar into a 250 mL beaker. Carefully transfer the weighed **Trioctylamine hydrochloride** into the beaker.
- Add Solvent and Dissolve: Measure approximately 70 mL of kerosene and add it to the beaker containing the solute. Place the beaker on the magnetic stirrer and begin stirring. Stir the mixture until the **Trioctylamine hydrochloride** is fully dissolved. This may take some time as the dissolution of amine salts in non-polar solvents can be slow. Gentle warming (not

exceeding the flash point of kerosene) can be applied if necessary, but must be done with extreme caution using a spark-free heating source.

- **Transfer to Volumetric Flask:** Once the solid is completely dissolved, carefully transfer the solution into a 100 mL volumetric flask using a glass funnel.
- **Rinse and Complete Transfer:** Rinse the beaker with a small amount of fresh kerosene (e.g., 5-10 mL) and transfer the rinsing to the volumetric flask to ensure all the solute is transferred. Repeat this rinsing step two more times.
- **Bring to Final Volume:** Carefully add kerosene to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenize the Solution:** Stopper the volumetric flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and homogenous.
- **Storage:** Transfer the final solution to a properly labeled, airtight glass storage bottle. The label should include the chemical name (0.1 M **Trioctylamine hydrochloride** in Kerosene), date of preparation, and appropriate hazard symbols. Store in a cool, dry, and well-ventilated area away from direct sunlight and ignition sources.^[11]

Workflow Diagram

The following diagram illustrates the logical steps of the preparation protocol.



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Caption: Workflow for preparing **Trioctylamine hydrochloride** in kerosene.

Conclusion

This document outlines a comprehensive and safety-conscious protocol for preparing **Trioctylamine hydrochloride** solutions in kerosene. By following these steps, researchers can consistently prepare solutions for use in solvent extraction and other applications. The importance of adhering to all safety precautions cannot be overstated.

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